

Essential Safety and Handling Guide for TR100 Substances

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TR100

Cat. No.: B1683214

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Given that "TR100" identifies several distinct chemical products, this guide provides tailored safety and handling protocols for the substances most relevant to research and development professionals. It is crucial to identify the specific **TR100** product in use by consulting the manufacturer's Safety Data Sheet (SDS) before commencing any work.

TECHNIC TR100: Phenolic Tackifier Resin

TECHNIC **TR100** is an alkylphenol formaldehyde resin used as a tackifier in the rubber industry. While it is considered virtually non-toxic, it can cause serious eye irritation.^[1]

1.1 Personal Protective Equipment (PPE)

The following table summarizes the recommended PPE for handling TECHNIC **TR100**.^[1]

Protection Type	Equipment	Specification/Notes
Eye/Face Protection	Chemical goggles or safety glasses	To protect against dust particles and potential eye irritation.[1]
Hand Protection	Protective gloves	Chemical-resistant gloves are recommended.
Body Protection	Suitable protective clothing	To prevent skin exposure to the dust or solid flakes.[1]
Respiratory Protection	Appropriate mask	Recommended when dust formation is possible or in areas without controlled exhaust.[2]

1.2 Operational and Disposal Plan

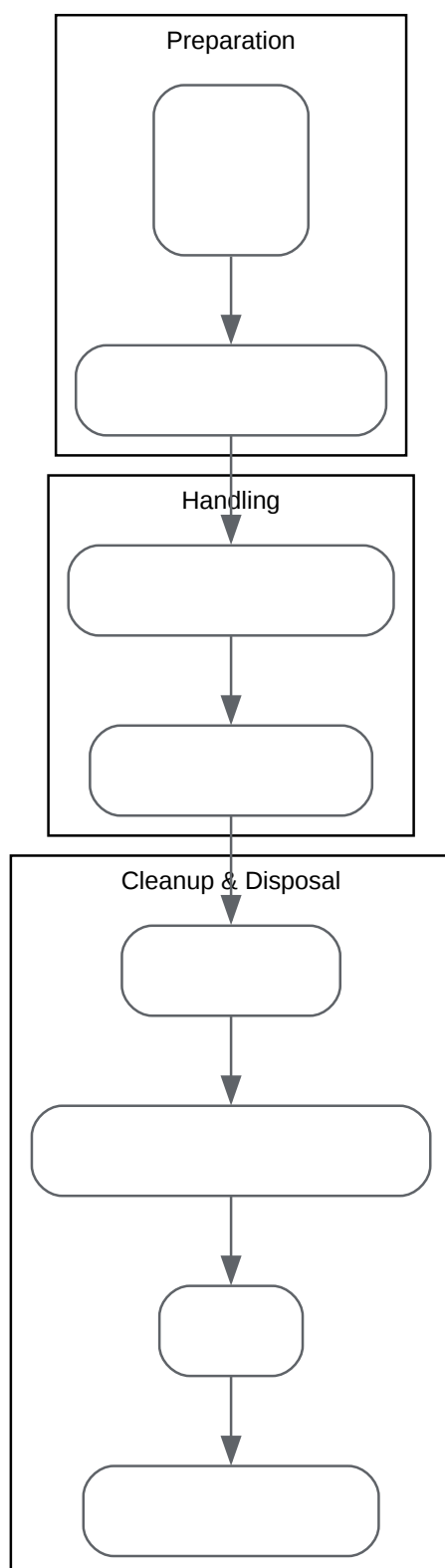
Handling and Storage:

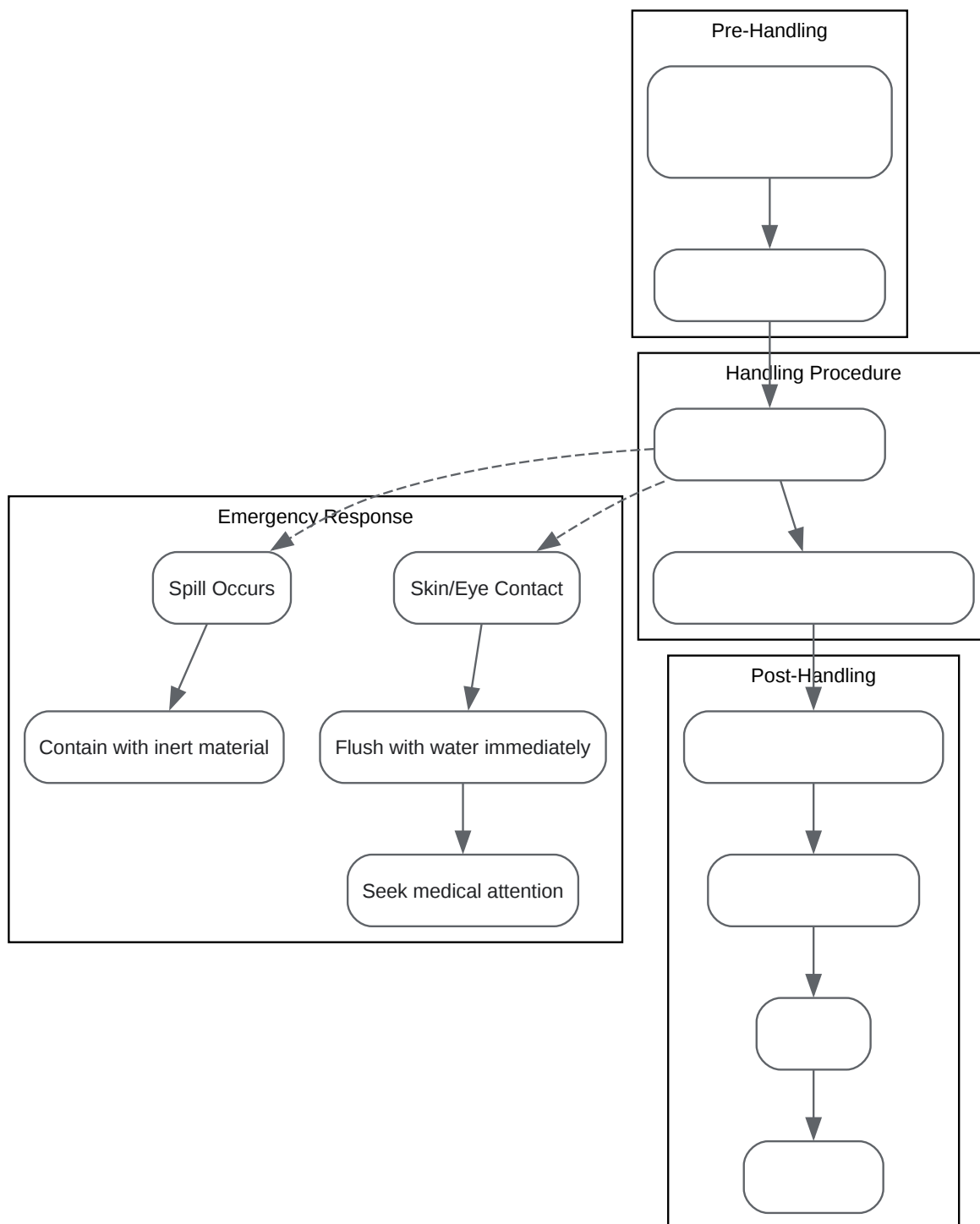
- Ventilation: Operations should be carried out in a well-ventilated area or under a controlled exhaust system to prevent the formation and inhalation of dust.[1][2]
- Fire Prevention: Keep the substance away from naked flames and heat sources.[2]
- Container Management: Keep containers tightly closed when not in use.[2]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[1]
- Storage Conditions: Store in a cool, dry place in the original container.[2]

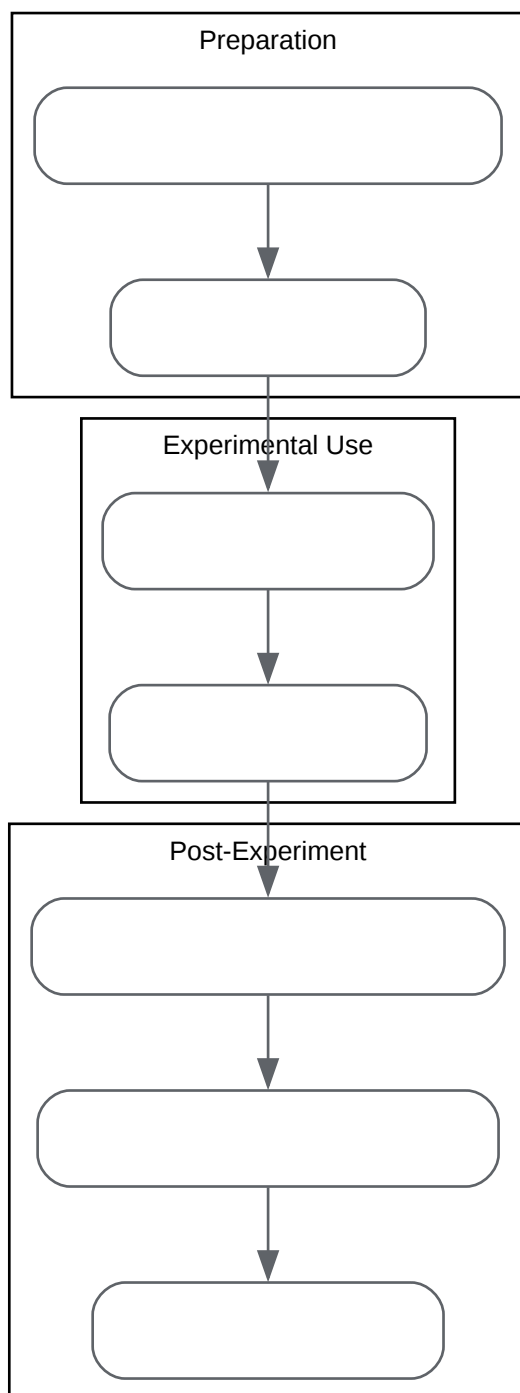
Disposal:

- Dispose of the contents and container at an approved waste disposal plant in accordance with local regulations.[1]

1.3 Experimental Workflow Diagram







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References

- 1. sovchem.net [sovchem.net]
- 2. twc.in [twc.in]
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